

Monolayer Stability: Dilauryl Maleate vs. Dilauryl Fumarate

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Dilauryl maleate

CAS No.: 2915-52-8

Cat. No.: S1917072

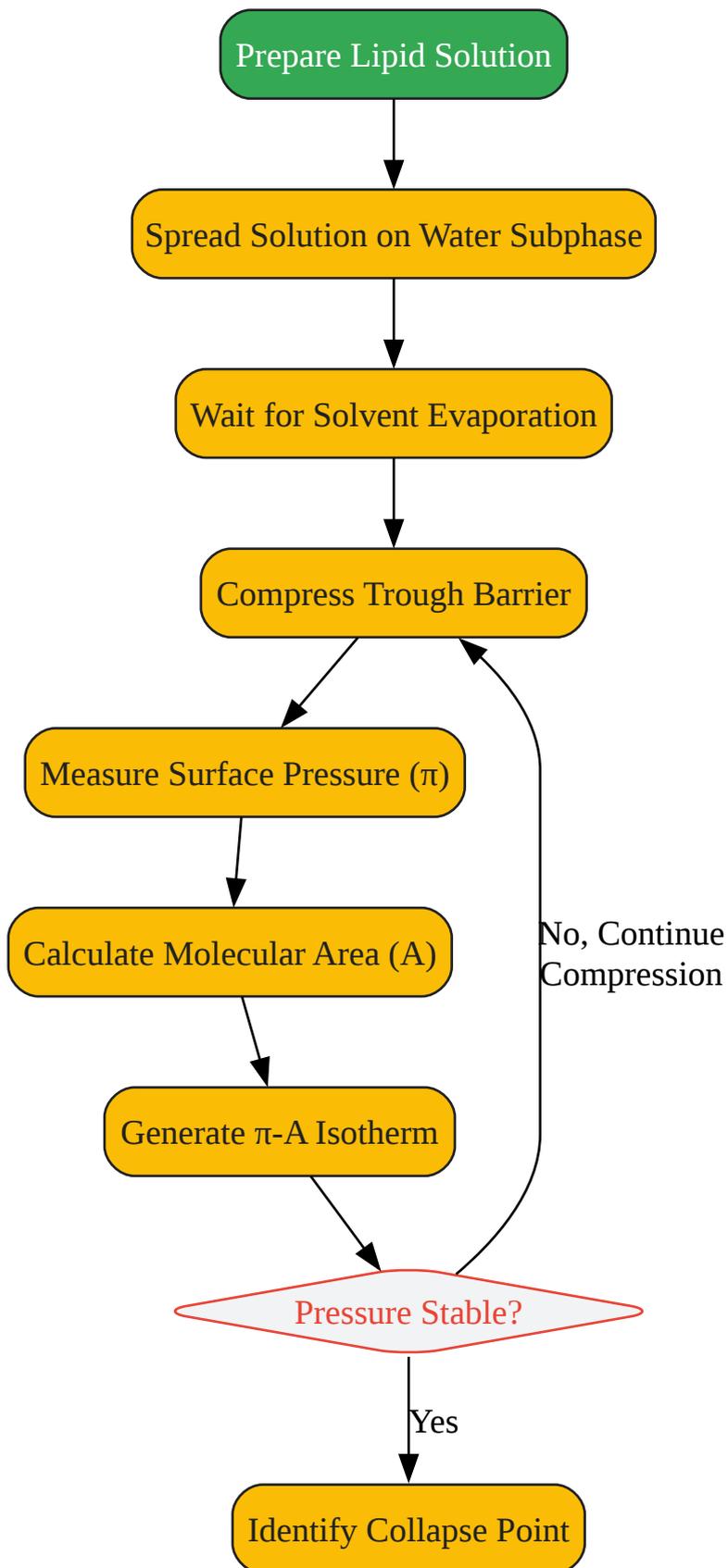
Get Quote

The quantitative data below is summarized from a 1944 study that investigated the properties of pure and mixed monolayers of these two compounds [1].

Compound	Molecular Formula	Molecular Weight (g/mol)	Average Area per Molecule (Å ²)	Collapse Pressure (dynes/cm)
Dilauryl Maleate	(C ₂₈ H ₅₂ O ₄)	452.71 [2] [3]	66 [1]	42.5 [1]
Dilauryl Fumarate	Information not available in search results	Information not available in search results	55 [1]	46.5 [1]

Experimental Protocol of the Cited Study

The data in the table above was generated using a **Langmuir trough** method to study monolayers at the air-water interface [1]. Here is a generalized workflow of the key steps involved:



[Click to download full resolution via product page](#)

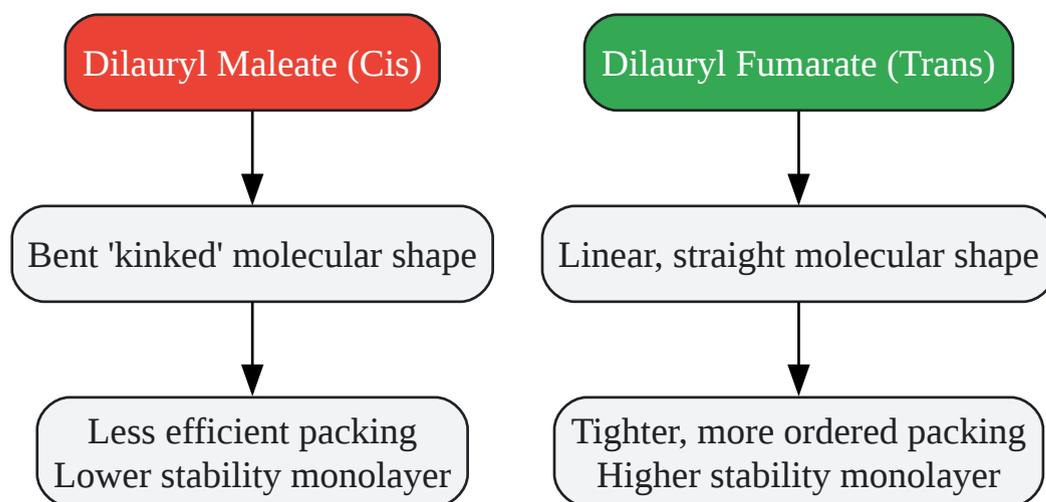
The **collapse pressure** is a critical parameter read from the resulting graph, representing the point at which the tightly packed monolayer structure mechanically fails [1].

Interpretation of the Data

- **Stability and Packing Efficiency:** The higher collapse pressure of **dilauryl fumarate (46.5 dynes/cm)** indicates it forms a more stable and rigid monolayer than **dilauryl maleate (42.5 dynes/cm)** [1].
- **Molecular Area and Structure:** The smaller molecular area of the fumarate isomer (55 \AA^2 vs. 66 \AA^2) suggests a more efficient and condensed packing at the interface [1]. This difference is fundamentally due to molecular geometry.

Structural Basis for Stability Difference

The primary reason for the superior stability of dilauryl fumarate lies in the **spatial configuration** of the two compounds, as illustrated below.



[Click to download full resolution via product page](#)

The linear structure of the trans-configured fumarate allows molecules to pack closer together, leading to stronger van der Waals interactions and a mechanically stronger film [1].

Important Limitations and Future Research

- **Historical Data:** The core comparative data is from **1944** [1]. While the fundamental structure-property relationship is reliable, modern measurement techniques may yield slightly different absolute values.
- **Limited Modern Context:** The search results do not contain recent, dedicated studies on these specific compounds. Current research on similar lipid monolayers is often focused on their application in **drug delivery systems** (e.g., Lipid Nanoparticles or LNPs) [4] and less on fundamental physicochemical comparisons of simple diesters.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Pure and Mixed Monolayers of Dilauryl and Maleate Fumarate [dh.howard.edu]
2. Cas 2915-52-8, DILAURYL | lookchem MALEATE [lookchem.com]
3. cas#: 2915-52-8 Dilauryl maleate [chemicalbook.com]
4. Cyclic lipids and lipid nanoparticles (Inp) for the delivery of ... [patents.google.com]

To cite this document: Smolecule. [Monolayer Stability: Dilauryl Maleate vs. Dilauryl Fumarate].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b1917072#dilauryl-maleate-vs-dilauryl-fumarate-monolayer-stability>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com